

Synonyms for diethyl trisulfide in chemical literature

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An In-depth Technical Guide to **Diethyl Trisulfide** and its Chemical Synonyms for Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl trisulfide, a volatile organosulfur compound, is a subject of growing interest in various scientific fields, from flavor chemistry to potential therapeutic applications. This technical guide provides a comprehensive overview of **diethyl trisulfide**, focusing on its nomenclature, experimental protocols for its analysis, and an exploration of the biological signaling pathways modulated by related trisulfide compounds. This document is intended to serve as a core resource for researchers, scientists, and professionals involved in drug development and related disciplines.

Synonyms and Chemical Identifiers for Diethyl Trisulfide

Accurate and consistent identification of chemical compounds is crucial in scientific literature and databases. **Diethyl trisulfide** is known by several synonyms and is cataloged under various chemical identifiers. The following table summarizes the key nomenclature and registration information for **diethyl trisulfide**.[1][2]



| Identifier Type | Value |
|-----------------|---|
| IUPAC Name | (ethyltrisulfanyl)ethane |
| Systematic Name | 3,4,5-Trithiaheptane |
| Common Synonyms | Diethyl trisulphide, Ethyl trisulfide, Diethyltrisulfane |
| CAS Number | 3600-24-6 |
| PubChem CID | 77151 |
| ChEBI ID | CHEBI:167087 |
| EINECS Number | 222-754-1 |
| FEMA Number | 4029 |
| InChI | InChl=1S/C4H10S3/c1-3-5-7-6-4-2/h3-4H2,1- 2H3 |
| InChlKey | OPMRTBDRQRSNDN-UHFFFAOYSA-N |
| SMILES | CCSSSCC |

Experimental Protocols

Detailed methodologies are essential for the replication and advancement of scientific research. This section provides an overview of experimental protocols for the synthesis and analysis of **diethyl trisulfide** and related volatile sulfur compounds.

Synthesis of Dialkyl Trisulfides

While a specific, detailed protocol for the synthesis of **diethyl trisulfide** is not readily available in the reviewed literature, a general method for the preparation of dialkyl trisulfides can be adapted. One common approach involves the reaction of an alkyl halide with a trisulfidedonating reagent.[3][4]

Representative Protocol for the Synthesis of a Symmetrical Dialkyl Trisulfide:

Materials:



- Alkyl Halide (e.g., Ethyl bromide)
- Sodium sulfide nonahydrate (Na₂S·9H₂O)
- Elemental Sulfur (S)
- Ethanol
- Deionized Water
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Preparation of Sodium Trisulfide Solution: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium sulfide nonahydrate in a minimal amount of deionized water.
- Add elemental sulfur (in a 2:1 molar ratio to sodium sulfide) and ethanol to the flask.
- Heat the mixture to reflux with vigorous stirring for 2-3 hours to facilitate the formation of the sodium trisulfide solution.
- Reaction with Alkyl Halide: To the freshly prepared sodium trisulfide solution, add the alkyl halide (e.g., ethyl bromide) dropwise over a period of 30 minutes while maintaining the reflux.
- Continue to reflux the reaction mixture for an additional 4-6 hours.
- Work-up: After cooling to room temperature, extract the mixture with diethyl ether. Wash the organic layer with water and brine, then dry over anhydrous magnesium sulfate.
- Purification: Remove the solvent under reduced pressure. The crude product can be purified by vacuum distillation.



Analytical Protocols: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile compounds like **diethyl trisulfide**. The following is a representative protocol for the analysis of volatile sulfur compounds in a liquid matrix.[5][6][7]

- Sample Preparation (Headspace Solid-Phase Microextraction HS-SPME):
 - Place a 10 mL liquid sample in a 20 mL headspace vial.
 - For enhanced sensitivity, especially in aqueous matrices, add NaCl (e.g., to a final concentration of 20% w/v) and a chelating agent like EDTA (e.g., 1% w/v).
 - Equilibrate the sample at a controlled temperature (e.g., 35-50°C) for a set time (e.g., 15 minutes).
 - Expose a SPME fiber (e.g., 50/30 μm DVB/CAR/PDMS) to the headspace of the vial for a defined extraction time (e.g., 30 minutes) at the same temperature.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 6890 Series or similar.
 - Mass Spectrometer: Agilent 5975C Network Mass Selective Detector or similar.
 - Column: Rxi-5Sil capillary column (30 m x 0.25 mm x 0.25 μm) or equivalent.
 - Injector: Splitless mode, 250°C.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 40°C, hold for 2 minutes.
 - Ramp: Increase to 150°C at 15°C/min.



■ Hold: Maintain at 150°C for 2 minutes.

Mass Spectrometer Conditions:

Ionization Mode: Electron Impact (EI) at 70 eV.

Source Temperature: 230°C.

■ Transfer Line Temperature: 280°C.

Scan Range: m/z 30-400.

Quantitative Data

Quantitative data is essential for characterizing chemical compounds and understanding their behavior. This section presents available quantitative data for **diethyl trisulfide**.

Mass Spectrometry Fragmentation

The mass spectrum of **diethyl trisulfide** obtained by electron ionization (EI) shows a characteristic fragmentation pattern that can be used for its identification. The NIST WebBook provides a reference mass spectrum for **diethyl trisulfide**.[8]

| m/z | Relative Intensity (%) | Possible Fragment |
|-----|------------------------|---|
| 29 | 100 | [C₂H₅] ⁺ |
| 61 | 85 | [C₂H₅S] ⁺ |
| 64 | 70 | [S ₂] ⁺ |
| 93 | 60 | [C ₂ H ₅ S ₂] ⁺ |
| 122 | 20 | [C ₄ H ₁₀ S ₂] ⁺ (M-S) |
| 154 | 15 | [C ₄ H ₁₀ S ₃] ⁺ (Molecular Ion) |

Note: Relative intensities are approximate and can vary depending on the instrument and conditions.



Signaling Pathways and Biological Activity

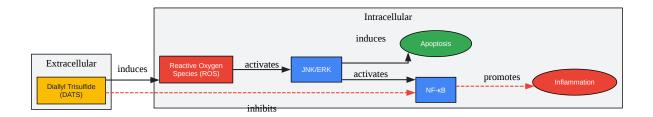
Disclaimer: Direct research on the specific signaling pathways modulated by **diethyl trisulfide** is limited in the current scientific literature. However, extensive research has been conducted on a closely related organosulfur compound, diallyl trisulfide (DATS), found in garlic. The following information on signaling pathways is based on studies of DATS and is presented here as a representative example of how a trisulfide compound may interact with biological systems. The direct applicability of these pathways to **diethyl trisulfide** requires further investigation.

Diallyl trisulfide has been shown to modulate a variety of signaling pathways, primarily in the context of cancer and cardiovascular health.[9][10][11][12][13][14][15][16]

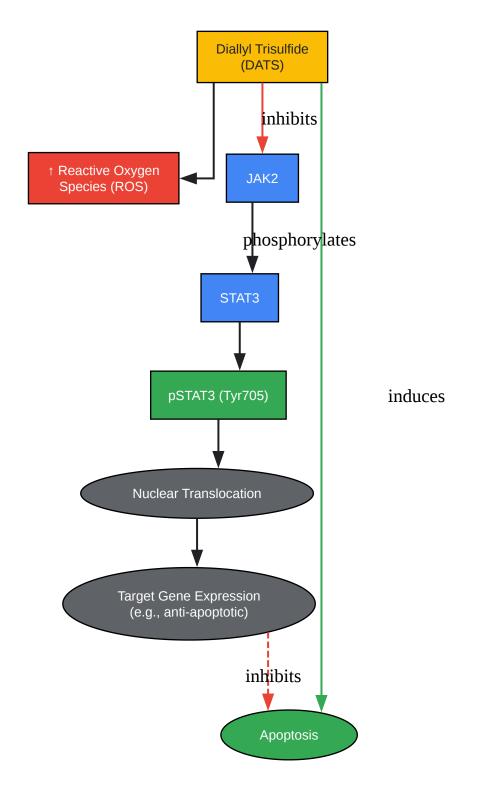
Anticancer and Anti-inflammatory Signaling

DATS has been demonstrated to exert anticancer and anti-inflammatory effects by modulating several key signaling pathways, including the NF-kB and MAPK pathways.[14][17]









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